

# Capmatinib real-world evidence clinical trial data

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## Compound Focus: Capmatinib Hydrochloride

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## Efficacy and Safety Profile of Capmatinib

The tables below summarize key efficacy and safety data for capmatinib from both clinical trials and real-world observations, providing a direct comparison of its performance across different patient settings.

Table 1: Efficacy of Capmatinib in METex14-Mutated NSCLC

Patient Population	Data Source	Sample Size (n)	Objective Response Rate (ORR)	Median Progression-Free Survival (mPFS)	Median Overall Survival (mOS)
Treatment-naïve	Clinical Trial [1] [2]	N/A	68%	12.4 months	Not Reached in Trial
Treatment-naïve	Real-World [2]	81 (total cohort)	68%	10.6 months	18.2 months (Whole cohort)
Pretreated	Clinical Trial [1] [2]	N/A	44% - 41%	5.4 - 9.7 months	N/A

Patient Population	Data Source	Sample Size (n)	Objective Response Rate (ORR)	Median Progression-Free Survival (mPFS)	Median Overall Survival (mOS)
Pretreated	Real-World [2]	81 (total cohort)	50%	9.1 months	18.2 months (Whole cohort)

Table 2: Safety and Tolerability of Capmatinib

Safety Aspect	Common Adverse Events (All Grades)	Common Grade ≥ 3 Adverse Events	Key Demographic or Dosage Findings
Clinical Trial Data	Peripheral edema, nausea, vomiting [1]	N/A	N/A
Real-World Data	Peripheral edema, elevated creatinine, nausea [2]	Peripheral edema (13%), elevated creatinine (4%), elevated liver enzymes (3%) [2]	Higher hepatotoxicity risk in females (especially with ICIs); renal impairment more common with doses >400mg and in Asians [1]

## Key Experimental Protocols for Data Collection

Understanding the methodologies behind this data is crucial for interpretation. Here are the protocols from the key studies cited:

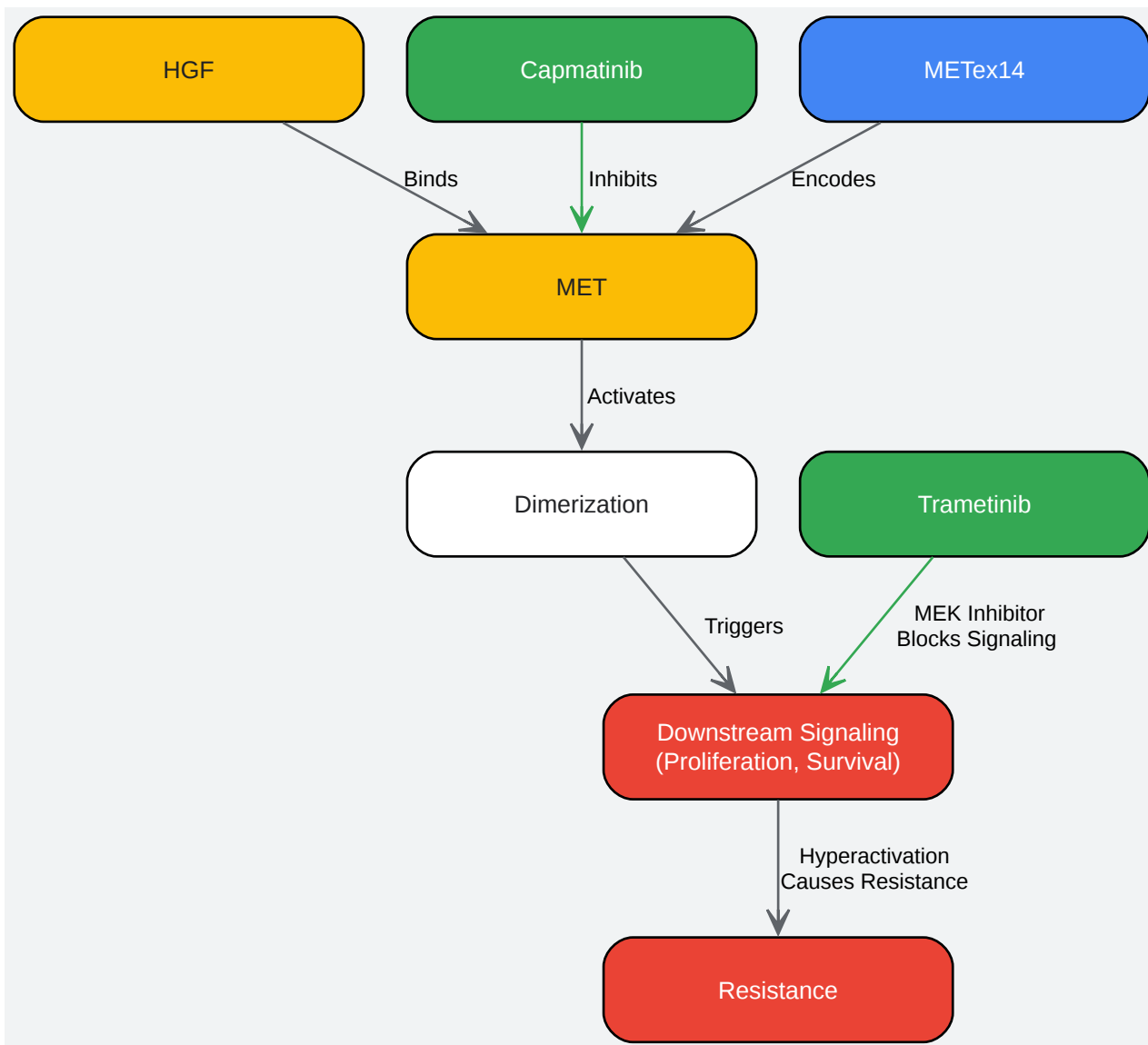
- **GEOMETRY Mono-1 Trial (Phase II Clinical Trial):** This was a **non-randomized, open-label, multicenter, multicohort study** [2]. Its primary objective was to evaluate the efficacy of capmatinib in adults with advanced *METex14*-mutated NSCLC. Patients received capmatinib orally at 400 mg twice daily. The primary endpoint was overall response rate (ORR) as assessed by a blinded independent review committee according to RECIST v1.1 criteria [2].
- **Real-World RECAP Study:** This was a **retrospective, non-interventional, multicenter analysis** of patients treated with capmatinib within an early access program (EAP) [2]. It included patients with advanced *METex14*-mutated NSCLC who received at least one dose of capmatinib outside a clinical

trial. Tumor response was evaluated in routine clinical practice using CT or MRI, and assessed per RECIST v1.1 by the treating physicians. Data on adverse events were collected from medical records [2].

- **FAERS Pharmacovigilance Study:** This analysis involved **data mining of the FDA Adverse Event Reporting System (FAERS)** [1]. Researchers extracted all reports where capmatinib was listed as the "primary suspected" drug. They then used multiple statistical disproportionality analysis methods to detect signals of capmatinib-associated adverse events, comparing their frequency to the background rate of reports for all other drugs in the database [1].

## Mechanism of Action and Resistance

Capmatinib is a potent and highly selective inhibitor of the MET tyrosine kinase. The following diagram illustrates its mechanism and a key resistance pathway under investigation.



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**Diagram: MET Signaling Pathway and Targeted Inhibition.** This diagram shows that binding of Hepatocyte Growth Factor (HGF) to the MET receptor (encoded by a gene where *METex14* is a key oncogenic mutation) activates downstream signaling cascades driving cancer progression [3]. Capmatinib directly inhibits MET. Research shows that hyperactivation of the MAPK pathway (a key downstream signaling arm) can cause resistance to MET inhibitors like capmatinib, which is being addressed in clinical trials by combining capmatinib with the MEK inhibitor trametinib [3].

## Conclusion and Research Context

- **Real-world data generally confirms the strong efficacy observed in clinical trials**, with a notably high and consistent ORR of 68% in treatment-naïve patients [2].
- **Capmatinib demonstrates significant activity against brain metastases**, an important clinical challenge. One real-world study reported an intracranial ORR of 46% in patients with measurable brain metastases [2].
- **Real-world evidence has uncovered new safety signals** not fully captured in the controlled trial environment, such as dysphagia, deafness, and vocal cord paralysis, enhancing the understanding of its safety profile [1].
- **Research is actively exploring combination therapies** to overcome resistance, such as simultaneously targeting MET and MEK (with trametinib) or MET and EGFR (with osimertinib) [3] [4].

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## References

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